

Application Notes: trans-2-Pentenoic Acid as a Substrate for Enzymatic Assays

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Compound of Interest

Compound Name: *trans-2-Pentenoic acid*

Cat. No.: B083571

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Introduction

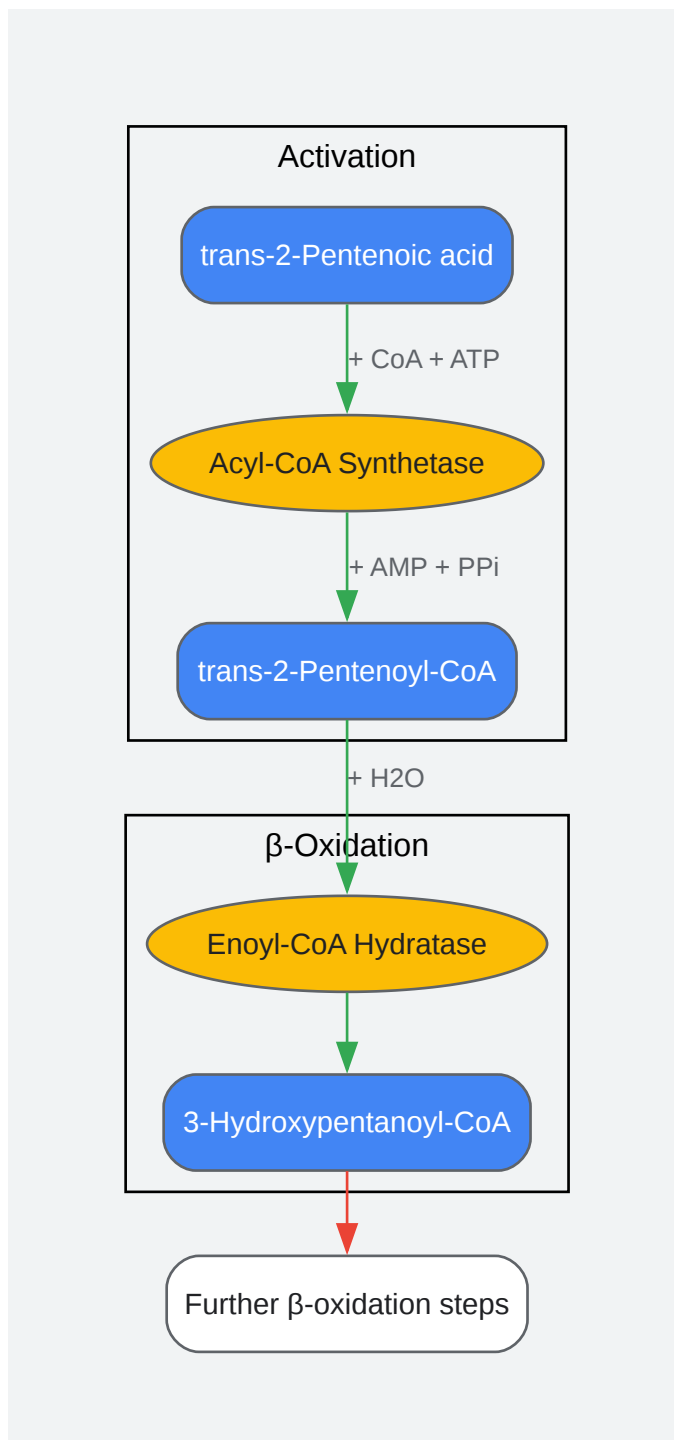
Trans-2-Pentenoic acid, a short-chain unsaturated fatty acid, is a versatile molecule with applications in the synthesis of pharmaceuticals and as a flavoring agent. In the context of biomedical research and drug development, its relevance extends to its role as a substrate for key metabolic enzymes. This document provides detailed application notes and protocols for the use of **trans-2-pentenoic acid** in enzymatic assays, focusing on Acyl-CoA Synthetases (ACS) and Enoyl-CoA Hydratases (ECH). These enzymes are central to fatty acid metabolism, and their dysregulation is implicated in various metabolic disorders.

Acyl-CoA synthetases activate fatty acids by converting them into their coenzyme A (CoA) esters, a critical step for their participation in both anabolic and catabolic pathways. The resulting trans-2-pentenoyl-CoA can then be acted upon by enoyl-CoA hydratases, which catalyze the hydration of the double bond as a step in the β -oxidation pathway. The study of these enzymatic reactions with **trans-2-pentenoic acid** as a substrate can provide valuable insights into enzyme kinetics, substrate specificity, and the screening of potential therapeutic inhibitors.

Enzymatic Pathways

Trans-2-pentenoic acid is primarily metabolized through the fatty acid β -oxidation pathway. The initial activation to its CoA thioester is catalyzed by an Acyl-CoA Synthetase. The resulting

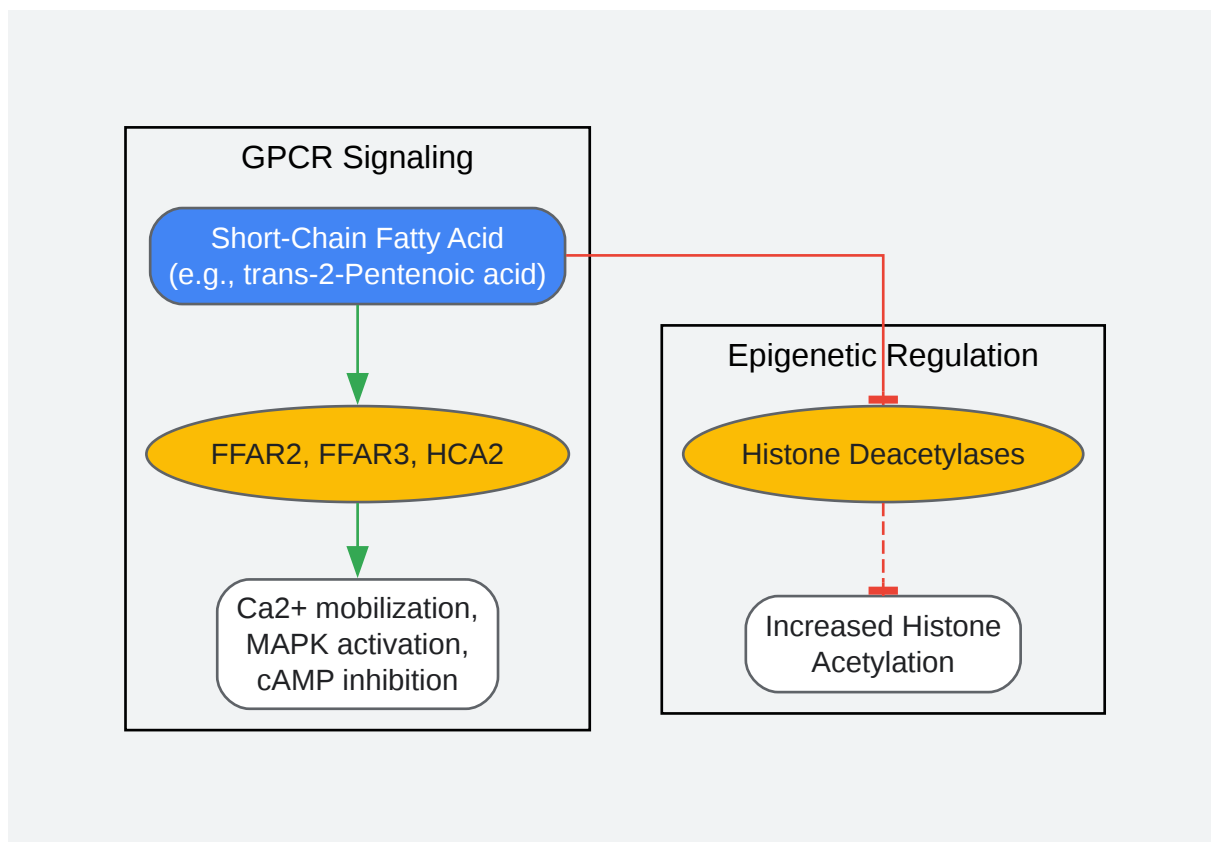
trans-2-pentenoyl-CoA is then a substrate for Enoyl-CoA Hydratase.

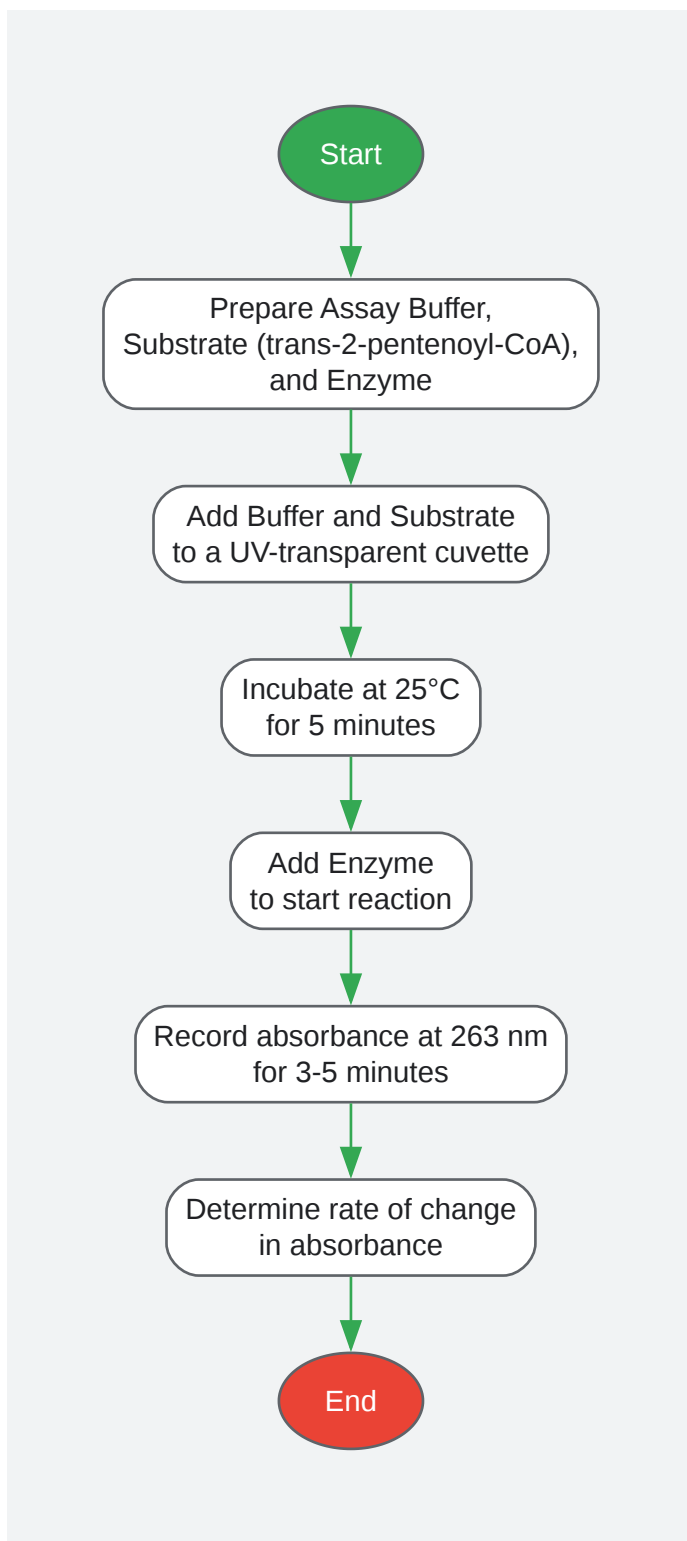
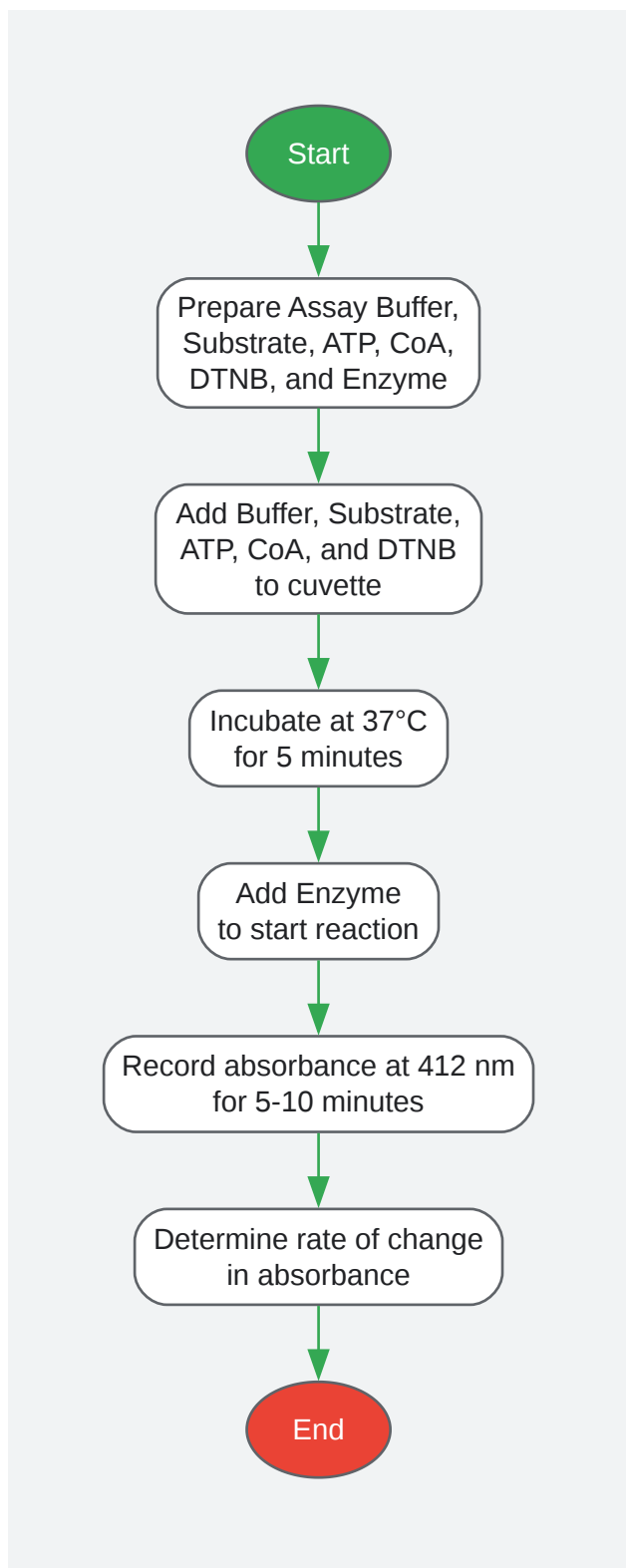


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Figure 1: Metabolic activation and initial β -oxidation step of trans-2-Pentenoic acid.

As a short-chain fatty acid, **trans-2-pentenoic acid** may also participate in cellular signaling, although this is an area for further investigation. Short-chain fatty acids are known to act as signaling molecules through G-protein coupled receptors (GPCRs) such as FFAR2 and FFAR3, and as inhibitors of histone deacetylases (HDACs).





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